

4-tert-Butyl-2-chlorophenol (CAS 98-28-2): A Technical Guide

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Compound of Interest

Compound Name: **4-tert-Butyl-2-chlorophenol**

Cat. No.: **B165052**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and biological activities of **4-tert-Butyl-2-chlorophenol** (CAS 98-28-2), a chlorinated alkylphenol with diverse industrial applications and notable biological effects. This document is intended to serve as a comprehensive resource, consolidating key data and methodologies to support research and development efforts.

Core Properties

4-tert-Butyl-2-chlorophenol is a white to light yellow solid at room temperature.^[1] Its chemical structure features a phenol ring substituted with a tert-butyl group at the 4-position and a chlorine atom at the 2-position.^[1] This substitution pattern imparts specific physicochemical properties that influence its solubility, stability, and biological interactions.

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **4-tert-Butyl-2-chlorophenol** is presented in the tables below. This data is essential for its handling, characterization, and application in experimental settings.

Table 1: Physicochemical Properties of **4-tert-Butyl-2-chlorophenol**

Property	Value	Reference
CAS Number	98-28-2	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₃ ClO	[1] [2] [3] [4]
Molecular Weight	184.66 g/mol	[2] [3] [4]
Boiling Point	301.53 °C (574.68 K)	[5]
logP (octanol/water)	3.343	[5]
Appearance	White to light yellow solid	[1]
Solubility	Moderately soluble in organic solvents, less soluble in water	[1]

Table 2: Spectral Data of **4-tert-Butyl-2-chlorophenol**

Spectral Data Type	Key Features	Reference
¹ H NMR	Data available in spectral databases.	[4]
¹³ C NMR	Data available in spectral databases.	
Mass Spectrometry	GC-MS data available, molecular ion peak consistent with formula.	[2] [3]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available.	[3]
Raman Spectroscopy	Data available in spectral databases.	

Experimental Protocols

Synthesis of 4-tert-Butyl-2-chlorophenol

A common laboratory-scale synthesis of **4-tert-Butyl-2-chlorophenol** involves the chlorination of 4-tert-butylphenol.[\[1\]](#)

Materials:

- 4-tert-Butylphenol
- Sulfuryl chloride (SO_2Cl_2)
- Methanol (MeOH)
- Dichloromethane (CH_2Cl_2)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)
- Water
- Petroleum Ether

Procedure:[\[1\]](#)

- Dissolve 4-tert-butylphenol (1.0 eq) and sulfuryl chloride (1.04 eq) in dichloromethane at 0°C.
- Slowly add methanol (1.04 eq) to the reaction mixture at 0°C.
- Allow the mixture to stir overnight at room temperature.
- Quench the reaction by adding water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under vacuum.
- Purify the crude product by column chromatography using a petroleum ether/ethyl acetate (50:1) solvent system to yield pure 4-tert-butyl-2-chloro-phenol.

Analytical Methodology: Quantification and Metabolite Identification

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the primary analytical techniques for the quantification of **4-tert-Butyl-2-chlorophenol** and the identification of its metabolites.[\[6\]](#)

Sample Preparation (for environmental or biological matrices):

- Extraction of the analyte from the sample matrix using a suitable organic solvent (e.g., ethyl acetate, n-hexane).
- For GC-MS analysis of polar metabolites, a derivatization step (e.g., trimethylsilylation) may be necessary.[\[6\]](#)

HPLC Analysis:[\[6\]](#)

- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water is a common mobile phase system.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the analyte.

GC-MS Analysis:[\[6\]](#)

- Column: A non-polar capillary column (e.g., SE-30) is suitable.[\[2\]](#)
- Carrier Gas: Helium.
- Ionization: Electron ionization (EI).
- Detection: Mass analyzer to identify and quantify the fragments.

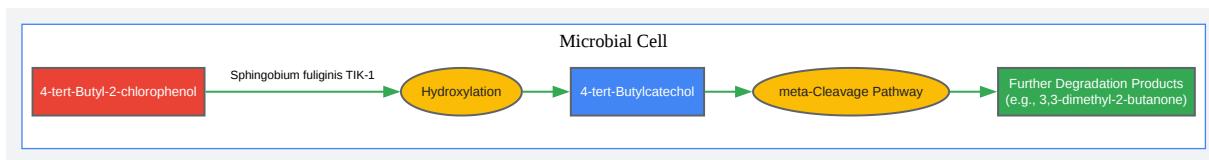
Biological Activity and Signaling Pathways

4-tert-Butyl-2-chlorophenol exhibits a range of biological activities, including antimicrobial properties and toxicity.[\[1\]](#)[\[7\]](#) Its environmental persistence and potential health effects have

been a subject of study.

Microbial Degradation Pathway

Certain microorganisms, such as *Sphingobium fuliginis* TIK-1, can utilize **4-tert-Butyl-2-chlorophenol** as a sole carbon source.^[5] The degradation proceeds through an initial hydroxylation followed by a meta-cleavage pathway.

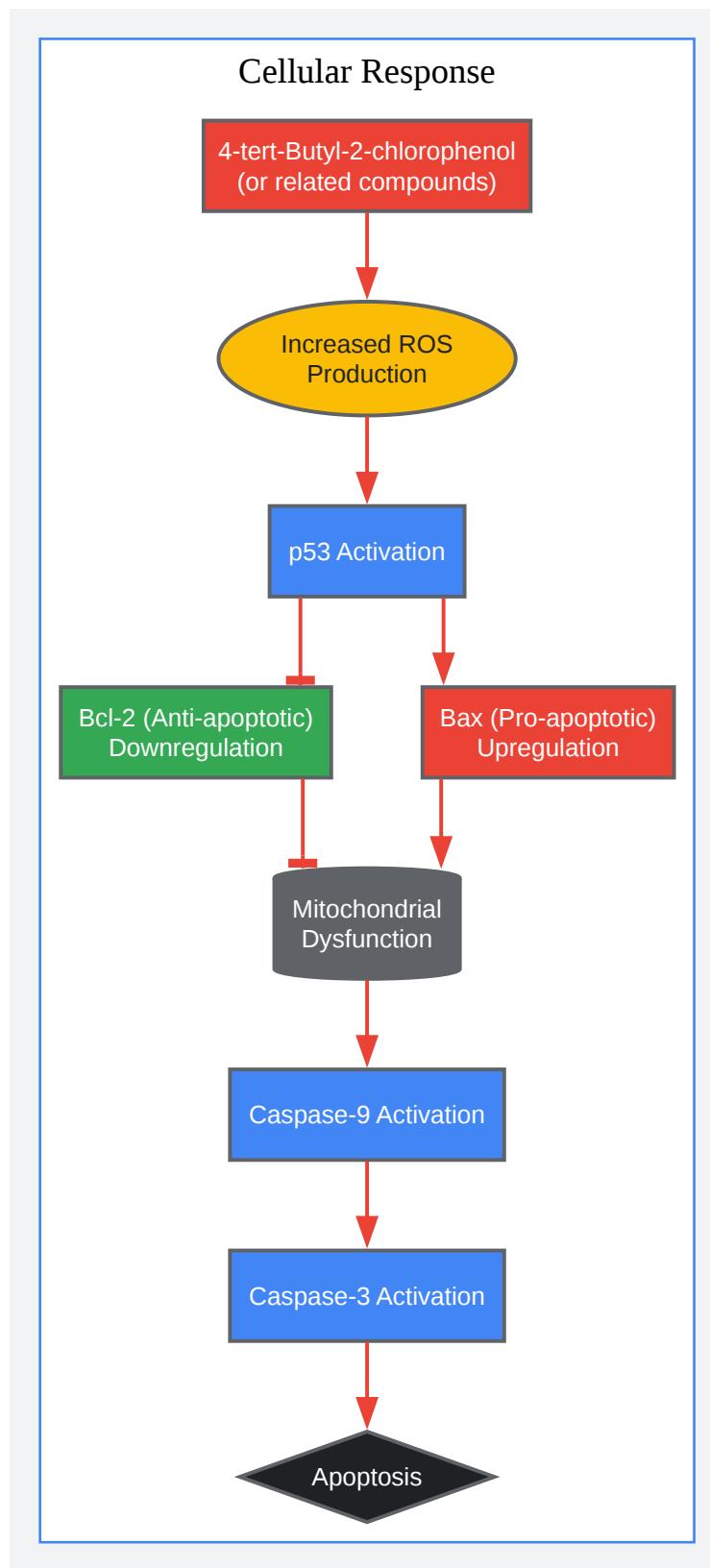


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Microbial degradation pathway of **4-tert-Butyl-2-chlorophenol**.

Potential Apoptotic Signaling Pathway

While specific signaling pathways for **4-tert-Butyl-2-chlorophenol** in human cells are not extensively documented, studies on the closely related compound, 4-tert-butylphenol (4-t-BP), provide insights into its potential mechanisms of toxicity. In zebrafish, 4-t-BP has been shown to induce apoptosis through the p53-bcl-2/bax-caspase-3 pathway.^[8] This suggests a plausible mechanism of action for **4-tert-Butyl-2-chlorophenol**.



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A plausible apoptosis signaling pathway induced by related phenols.

Safety and Handling

4-tert-Butyl-2-chlorophenol is classified as harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation.[9]

GHS Hazard Statements:[9]

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H318: Causes serious eye damage
- H335: May cause respiratory irritation

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, well-ventilated place.

This technical guide provides a foundational understanding of **4-tert-Butyl-2-chlorophenol**. For more detailed information, researchers are encouraged to consult the cited literature.

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